

Optimal Concentration of LY83583 for In Vitro Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: LY83583

Cat. No.: B1675718

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These application notes provide a comprehensive guide to determining and utilizing the optimal concentration of **LY83583** for in vitro research. **LY83583**, a potent inhibitor of soluble guanylate cyclase (sGC), serves as a critical tool for investigating the nitric oxide (NO)/cyclic guanosine monophosphate (cGMP) signaling pathway. This document outlines effective concentrations from published studies, detailed experimental protocols, and visual representations of the underlying biological and experimental frameworks.

Data Presentation: Effective Concentrations of LY83583 in Vitro

The optimal concentration of **LY83583** is highly dependent on the cell type, experimental endpoint, and incubation time. The following table summarizes quantitative data from various in vitro studies to guide initial concentration selection.

Cell/Tissue Type	Concentration Range	Incubation Time	Observed Effect	Reference
Rat Aortic and Kidney Tissues	10 μ M	10 minutes	Decreased intracellular cGMP by ~65% and 50%, respectively.	
Human Diploid Fibroblasts (HDFs)	1 μ M	2 hours	Inhibited sodium nitroprusside (SNP)-induced cGMP synthesis. [1]	
Human Diploid Fibroblasts (HDFs)	0.25 - 1.5 μ M	3 days	Inhibited cell proliferation. [1]	
HCT116 & DLD1 Colorectal Cancer Cells	0.25 - 1.5 μ M	3 days	Inhibited cell proliferation. [1]	
MCF7 Breast Cancer Cells	0.25 - 1.5 μ M	3 days	Inhibited cell proliferation. [1]	
A-375 Melanoma Cells	0.25 - 1.5 μ M	3 days	Inhibited cell proliferation. [1]	
Primary Cultures of Olfactory Neurons	1 μ M	Variable	Rapidly decreased cGMP levels. [2]	
Rabbit Aortic Rings	Not Specified	Not Specified	Completely blocked acetylcholine-induced cGMP increase and relaxation. [3]	

Porcine Tracheal Smooth Muscle	10 μ M	Not Specified	Completely blocked the increase in cGMP induced by sodium nitroprusside and diethylamine-NO. [4]
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Signaling Pathway and Experimental Workflow Diagrams

To visually represent the mechanisms and procedures discussed, the following diagrams have been generated using Graphviz.

Figure 1: LY83583 Mechanism of Action in the sGC-cGMP Pathway

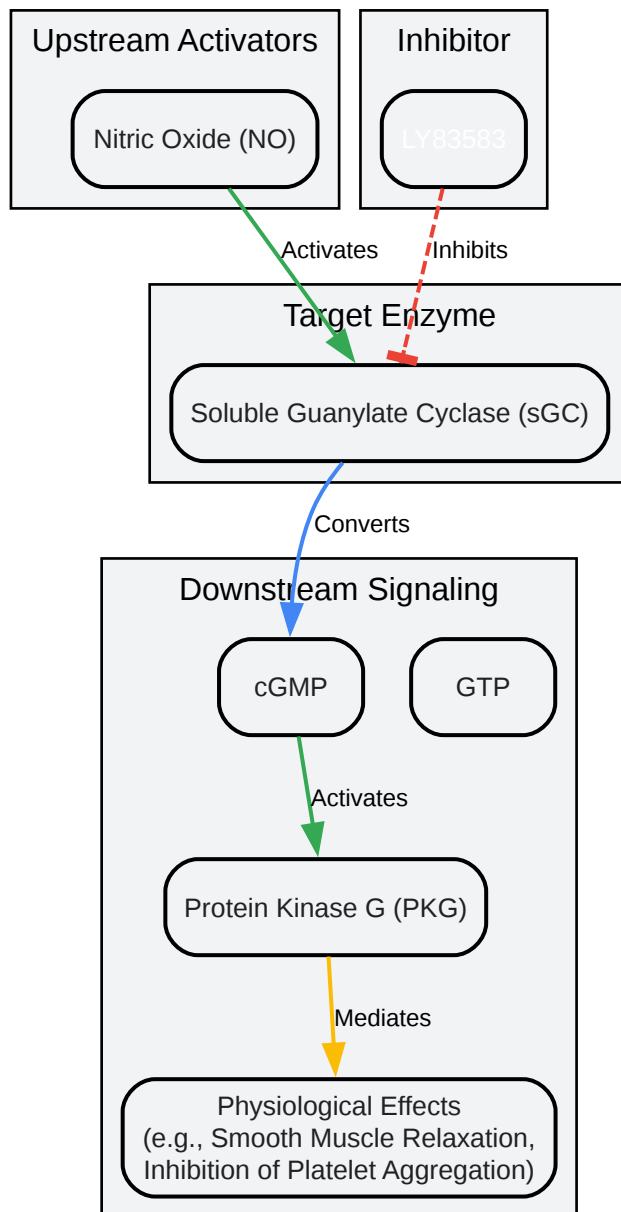
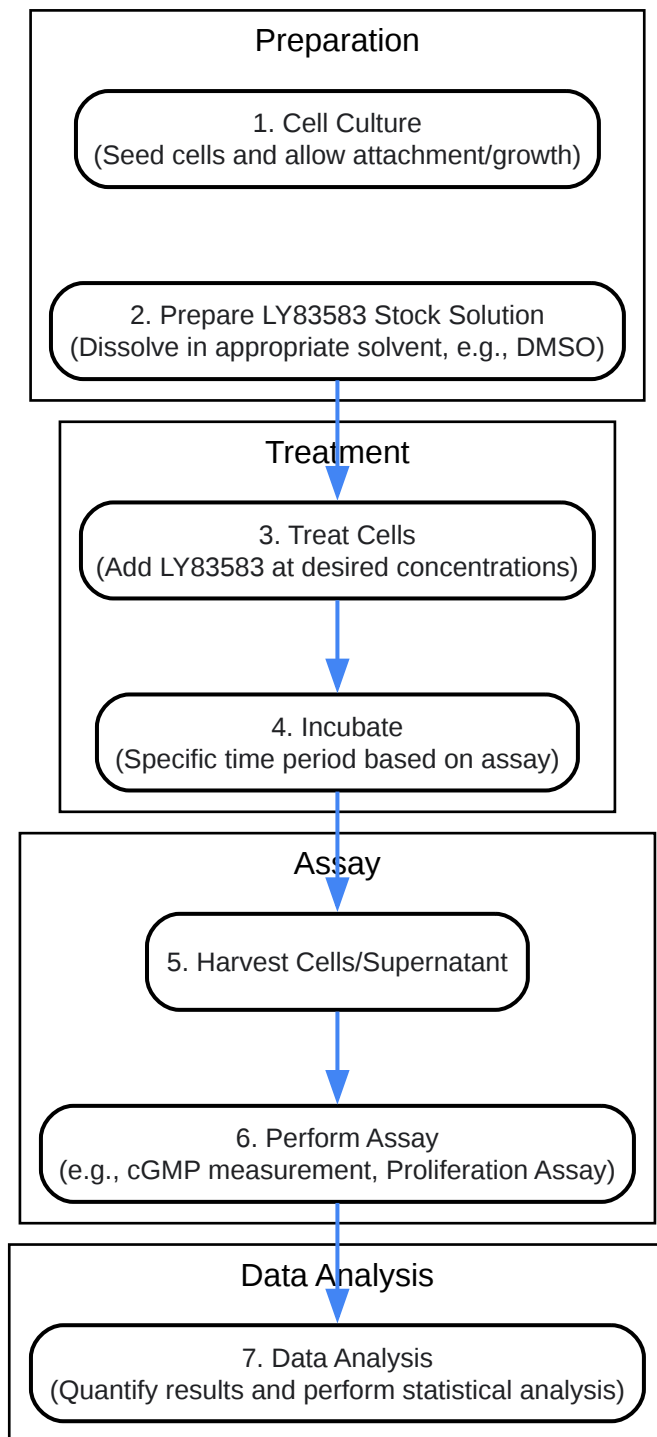


Figure 2: General Experimental Workflow for In Vitro Studies with LY83583

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
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